

safe handling and storage procedures for 2,5-Dibromo-3-methylpyridine

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Compound of Interest

Compound Name: **2,5-Dibromo-3-methylpyridine**

Cat. No.: **B189406**

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An In-depth Technical Guide to the Safe Handling and Storage of **2,5-Dibromo-3-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and handling procedures for **2,5-Dibromo-3-methylpyridine** (CAS No: 3430-18-0), a key intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Chemical Identification and Properties

A clear identification and understanding of the physical and chemical properties of **2,5-Dibromo-3-methylpyridine** are fundamental for its safe handling.

Identifier	Value
Chemical Name	2,5-Dibromo-3-methylpyridine
Synonyms	2,5-Dibromo-3-picoline
CAS Number	3430-18-0 [1]
Molecular Formula	C ₆ H ₅ Br ₂ N [2]
Molecular Weight	250.92 g/mol [2]
Appearance	White to Light yellow powder or crystal
Melting Point	43-47 °C [3]
Flash Point	>110 °C (>230 °F) - closed cup
Purity	Typically >98% [1]

Hazard Identification and Classification

2,5-Dibromo-3-methylpyridine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed [1] [4]
Skin Irritation	Category 2	H315: Causes skin irritation [1]
Serious Eye Damage	Category 1	H318: Causes serious eye damage [1] [4]

Signal Word: Danger[\[1\]](#)[\[4\]](#)

Hazard Pictograms:

- Acute Toxicity (Oral): Skull and crossbones
- Skin Irritation: Exclamation mark

- Serious Eye Damage: Corrosion

Experimental Protocols: Safe Handling and Use

Strict adherence to the following protocols is mandatory when handling **2,5-Dibromo-3-methylpyridine**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[1\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

The following PPE must be worn at all times:

Protection Type	Specification
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for larger quantities. [1] [4]
Skin Protection	Impervious gloves (e.g., nitrile rubber) and a lab coat. For larger scale operations, flame-retardant and antistatic protective clothing should be considered. [1] [4]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or a full-face respirator should be used if exposure limits are exceeded or irritation is experienced. [4]

General Handling Procedures

- Avoid all personal contact with the substance, including inhalation of dust or fumes.[\[1\]](#)

- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[[1](#)][[7](#)]
- Wash hands thoroughly after handling and before breaks.[[1](#)]
- Minimize dust generation and accumulation.[[1](#)]
- Keep containers tightly closed when not in use.[[1](#)][[5](#)]
- Ground and bond containers when transferring material to prevent static discharge.

Storage Procedures

Proper storage is critical to maintaining the stability and integrity of **2,5-Dibromo-3-methylpyridine** and ensuring safety.

- Store in a tightly-closed container.[[1](#)][[5](#)]
- Keep in a dry, cool, and well-ventilated place.[[5](#)]
- Store locked up.[[1](#)][[5](#)]
- Keep away from heat, sparks, open flames, and other sources of ignition.[[1](#)]
- Store away from incompatible materials such as strong oxidizing agents.[[8](#)][[9](#)]

Emergency Procedures

In the event of an exposure or spill, the following first-aid and cleanup measures should be implemented immediately.

Exposure Route	First-Aid Measures
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting. [1] [10]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention. [1] [5]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. [1] [5]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [5] [11]

Spill Response:

- Evacuate unprotected personnel from the area.
- Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE as described in Section 3.2.
- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- For containment and cleanup, use an inert absorbent material, a vacuum, or sweep up the spilled solid.[\[1\]](#)
- Place the collected material into a suitable, labeled container for disposal.[\[1\]](#)
- Do not allow the product to enter drains, waterways, or soil.[\[1\]](#)

- Dispose of the waste in accordance with local, regional, and national regulations at an approved waste disposal plant.[1][5]

Incompatibilities and Decomposition

- Incompatible Materials: Strong oxidizing agents, mineral acids, amines, and caustics.[9]
- Hazardous Decomposition Products: Under fire conditions, thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide gas.[8][10]

Logical Workflow for Safe Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **2,5-Dibromo-3-methylpyridine**.

Caption: Workflow for Safe Handling of **2,5-Dibromo-3-methylpyridine**.

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